

# An In-depth Technical Guide to the Safety and Handling of Bromocyclohexane-d11

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides comprehensive safety and handling information for **Bromocyclohexane-d11**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols.

## **Chemical and Physical Properties**

**Bromocyclohexane-d11** is a deuterated version of bromocyclohexane. While specific data for the deuterated compound is limited, the properties of its non-deuterated counterpart are often used as a close approximation.



Property	Value	Source
Chemical Formula	C <sub>6</sub> D <sub>11</sub> Br	[1]
CAS Number	35558-49-7	[1]
Molecular Weight	174.12 g/mol	
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	166-167 °C	
Melting Point	-57 °C to -61 °C	[2][3]
Flash Point	62 - 63 °C (144 - 145.4 °F) - closed cup	[1]
Density	1.412 g/mL at 25 °C	
Refractive Index	n20/D 1.492	
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and benzene.	[2]
Vapor Density	5.62 (air = 1)	[2]

#### **Hazard Identification and Classification**

**Bromocyclohexane-d11** is classified as a combustible liquid.[1][4] It may cause irritation to the eyes, skin, and respiratory tract.[1][2][4] Prolonged or repeated exposure may have adverse effects on the liver and kidneys.[2]



Hazard Classification	Description	
GHS Classification	Flammable liquids (Category 4)[1], Toxic to aquatic life with long-lasting effects.	
Signal Word	Warning[1]	
Hazard Statements	H227: Combustible liquid[1], H411: Toxic to aquatic life with long lasting effects.	
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][3], P273: Avoid release to the environment., P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]	

# Experimental Protocols Protocol for Determining Flash Point (Closed-Cup Method)

This protocol outlines a general procedure for determining the flash point of a combustible liquid like **Bromocyclohexane-d11** using a Pensky-Martens closed-cup tester.

- · Apparatus Setup:
  - Ensure the Pensky-Martens tester is clean, dry, and placed in a draft-free area.
  - Calibrate the temperature probe using a certified thermometer.
- Sample Preparation:
  - Pour the test sample (Bromocyclohexane-d11) into the test cup to the marked filling line.
  - Ensure no air bubbles are present on the surface of the liquid.
- Test Procedure:



- Place the lid on the cup, ensuring a tight seal.
- Insert the temperature probe and ignition source (e.g., a gas flame or electric igniter).
- Begin heating the sample at a slow, constant rate (1-2 °C per minute).
- Stir the sample continuously.
- At regular temperature intervals, apply the ignition source by dipping it into the vapor space of the cup.
- Endpoint Determination:
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.
  - Record the temperature at which this occurs.
- Post-Test:
  - Safely extinguish the ignition source and allow the apparatus to cool.
  - Clean the test cup thoroughly with an appropriate solvent.

#### **Protocol for Assessing Dermal Irritation (In Vitro Model)**

This protocol describes a general method for assessing the skin irritation potential of a chemical using a reconstructed human epidermis (RhE) model.

- Tissue Preparation:
  - Culture RhE tissues at the air-liquid interface until they are fully differentiated.
  - Place the tissues in a multi-well plate containing maintenance medium.
- Test Substance Application:
  - Apply a precise amount of Bromocyclohexane-d11 (typically 10-25 μL) to the surface of the RhE tissue.



- Ensure even coverage of the tissue surface.
- Exposure and Incubation:
  - Expose the tissues to the test substance for a defined period (e.g., 60 minutes).
  - After the exposure period, thoroughly wash the tissues with a buffered saline solution to remove the test substance.
  - Transfer the tissues to fresh maintenance medium and incubate for a post-exposure period (e.g., 42 hours).
- Viability Assessment (MTT Assay):
  - After incubation, transfer the tissues to a solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
  - Incubate for a period (e.g., 3 hours) to allow viable cells to metabolize the MTT into a purple formazan precipitate.
  - Extract the formazan from the tissues using a solvent (e.g., isopropanol).
- Data Analysis:
  - Measure the optical density of the formazan extract using a spectrophotometer.
  - Calculate the percentage of viable cells relative to a negative control (treated with a nonirritating substance).
  - Classify the irritation potential based on the reduction in cell viability.

# Safety and Handling Precautions Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.[1]
- Hand Protection: Handle with chemical-resistant gloves.[1]



- Skin and Body Protection: Wear impervious clothing and ensure a lab coat is worn.[1]
- Respiratory Protection: Use in a well-ventilated area or under a fume hood.[1][2] If ventilation
  is inadequate, use a full-face respirator with appropriate cartridges.[1]

#### **Handling and Storage**

- Handling: Avoid contact with skin, eyes, and clothing.[1] Avoid inhalation of vapor or mist.[1]
   Keep away from ignition sources and prevent the buildup of electrostatic charge.[3][4]
- Storage: Store in a cool, dry, and well-ventilated place.[3] Keep the container tightly closed. [3][4]

#### **Emergency Procedures**

- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[1][5]
- In Case of Eye Contact: Flush eyes with water as a precaution.[1][5]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][5]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[1] [3][5]
- Accidental Release: Remove all sources of ignition.[1] Absorb the spill with an inert material (e.g., sand, vermiculite) and dispose of it as hazardous waste.[1] Ensure adequate ventilation.[1] Do not let the product enter drains.[1][4]
- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[1][4][5] Firefighters should wear self-contained breathing apparatus.[4][5]

## Toxicological and Ecological Information Toxicological Data



There is no specific toxicological data available for **Bromocyclohexane-d11**.[1] The following information is for the non-deuterated analogue, Bromocyclohexane.

- Acute Toxicity: No data available.[3]
- Skin Corrosion/Irritation: May cause skin irritation.[1][4]
- Serious Eye Damage/Irritation: May cause eye irritation.[1][4]
- Respiratory or Skin Sensitization: No data available.[3]
- Germ Cell Mutagenicity: No data available.[1][3]
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.[1][3][5]
- Reproductive Toxicity: No data available.[3]
- Specific Target Organ Toxicity (Single and Repeated Exposure): No data available.[3]

#### **Ecological Information**

The following data is for the non-deuterated Bromocyclohexane.

- Toxicity to Fish: LC50 Poecilia reticulata (guppy) 12 mg/l 96 h.[3]
- Toxicity to Daphnia and other Aquatic Invertebrates: EC50 Daphnia pulex (Water flea) -5.979 mg/l - 48 h.[3]
- Persistence and Degradability: No data available.[3]
- Bioaccumulative Potential: No data available.[3]

### **Visualizations**

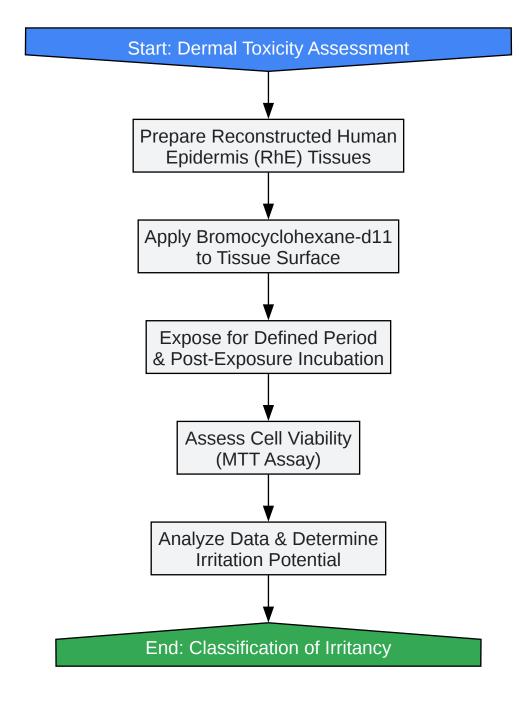




Click to download full resolution via product page

Caption: Logical workflow for the safe handling of Bromocyclohexane-d11.





Click to download full resolution via product page

Caption: Experimental workflow for in vitro dermal toxicity testing.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



#### References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. Gas detectors and respiratory protection equipments C6H11Br (bromocyclohexane), CAS number 108-85-0 [en.gazfinder.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. gustavus.edu [gustavus.edu]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Bromocyclohexane-d11]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057212#safety-and-handling-precautions-forbromocyclohexane-d11]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com